

A Technical Guide to Telbivudine-d4: Sourcing and Application for Researchers

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Compound of Interest

Compound Name: Telbivudine-d4

Cat. No.: B15143894

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of commercially available **Telbivudine-d4**, its sourcing, and its application in experimental settings. **Telbivudine-d4**, a deuterium-labeled analog of the potent antiviral drug Telbivudine, serves as a critical internal standard for analytical and pharmacokinetic studies.

Commercially Available Telbivudine-d4 Suppliers

The following table summarizes the commercially available sources for **Telbivudine-d4**, providing key quantitative data to facilitate comparison and procurement.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Veeprho	1134182-00-5	C ₁₀ H ₁₀ D ₄ N ₂ O ₅	246.26	Inquiry required	Inquiry required
Pharmaffiliates	1134182-00-5	C ₁₀ H ₁₀ D ₄ N ₂ O ₅	246.26	Inquiry required	Inquiry required
MedChemExpress	1134182-00-5	C ₁₀ H ₁₀ D ₄ N ₂ O ₅	246.26	Inquiry required	1 mg
CymitQuimica	1134182-00-5	C ₁₀ H ₁₀ D ₄ N ₂ O ₅	246.26	Inquiry required	5mg, 10mg, 25mg, 50mg, 100mg
TLC Pharmaceutical Standards	1134182-00-5	C ₁₀ H ₁₀ D ₄ N ₂ O ₅	246.26	Inquiry required	Inquiry required
BOC Sciences	3424-98-4 (non-labeled)	C ₁₀ H ₁₄ N ₂ O ₅ (non-labeled)	242.23 (non-labeled)	98% (for non-labeled)	Inquiry required

Experimental Protocol: Quantification of Telbivudine in Human Plasma using LC-MS/MS

This section details a representative experimental protocol for the quantitative analysis of Telbivudine in a biological matrix, utilizing **Telbivudine-d4** as an internal standard (IS). Such methods are crucial for pharmacokinetic and therapeutic drug monitoring studies.

1. Materials and Reagents:

- Telbivudine reference standard
- Telbivudine-d4** (Internal Standard)
- Human plasma (blank)

- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, ultrapure

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

3. Preparation of Standards and Quality Controls:

- Prepare stock solutions of Telbivudine and **Telbivudine-d4** in a suitable solvent (e.g., methanol or DMSO).
- Prepare working solutions by serially diluting the stock solutions.
- Spike blank human plasma with the working solutions to create calibration standards and quality control (QC) samples at various concentrations.

4. Sample Preparation (Protein Precipitation):

- To 100 μL of plasma sample (calibration standard, QC, or unknown), add 10 μL of the **Telbivudine-d4** internal standard working solution.
- Add 300 μL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.

5. LC-MS/MS Analysis:

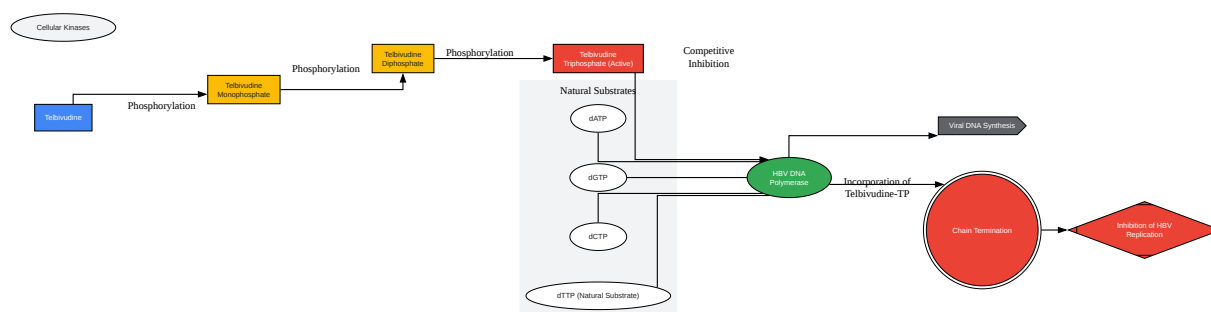
- Chromatographic Conditions:
 - Column: A suitable C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient elution program to separate the analyte from endogenous interferences.
 - Flow rate: 0.4 mL/min.
 - Injection volume: 10 μ L.
- Mass Spectrometric Conditions:
 - Ionization mode: Positive electrospray ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) transitions:
 - Telbivudine: Monitor the precursor to product ion transition (e.g., m/z 243.1 \rightarrow 127.1).
 - **Telbivudine-d4**: Monitor the precursor to product ion transition (e.g., m/z 247.1 \rightarrow 131.1).
 - Optimize parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

6. Data Analysis:

- Integrate the peak areas for both Telbivudine and **Telbivudine-d4**.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards.
- Determine the concentration of Telbivudine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Mechanism of Action

Telbivudine is a synthetic thymidine nucleoside analog that acts as a potent and specific inhibitor of the hepatitis B virus (HBV) DNA polymerase.[1][2][3] Its mechanism of action involves a multi-step intracellular process, as illustrated in the following diagram.



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